

1-Azaspiro[4.5]decan-8-ol: Technical Guide to Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Azaspiro[4.5]decan-8-ol

CAS No.: 918666-98-5

Cat. No.: B1319150

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Executive Summary

1-Azaspiro[4.5]decan-8-ol (CAS: 1202072-50-1; HCl Salt: 1992996-36-7) is a bicyclic spiroamine consisting of a pyrrolidine ring spiro-fused to a cyclohexanol ring. It represents a "privileged scaffold" in drug discovery, offering a rigid, three-dimensional core that restricts conformational entropy while improving metabolic stability compared to flat aromatic systems.

This scaffold is best known as the key late-stage intermediate in the total synthesis of the immunosuppressant FR901483 and has emerging utility in the design of Sigma-1 receptor ligands and mPTP (mitochondrial permeability transition pore) inhibitors.

Property	Data
IUPAC Name	1-Azaspiro[4.5]decan-8-ol
Molecular Formula	C ₉ H ₁₇ NO
Molecular Weight	155.24 g/mol
Key Functionality	Secondary Amine (Pyrrolidine), Secondary Alcohol (Cyclohexane)
Stereochemistry	cis or trans isomers (relative to N-lone pair/substituent)
pKa (Calc.)	~10.5 (Amine), ~16 (Alcohol)

Structural Analysis & Chemical Properties[2][3][4]

Stereochemistry and Conformation

The 1-azaspiro[4.5]decane core possesses a spiro-quaternary carbon at position 5 (pyrrolidine numbering) or position 4' (cyclohexane numbering). The 8-hydroxyl group introduces stereoisomerism:

- **Trans-isomer:** The hydroxyl group is trans to the nitrogen lone pair (or N-substituent) across the spiro center. This is often the thermodynamically preferred isomer in synthetic reductions.
- **Cis-isomer:** The hydroxyl group is cis to the nitrogen.

The cyclohexane ring typically adopts a chair conformation, with the bulky spiro-pyrrolidine moiety locking the ring dynamics. The hydroxyl group at C8 will prefer an equatorial position to minimize 1,3-diaxial interactions.

Reactivity Profile

The molecule contains two orthogonal handles for diversification:

- **Nucleophilic Nitrogen (N1):** The pyrrolidine nitrogen is highly basic and nucleophilic. It readily undergoes

alkylations, reductive aminations, or amide couplings. In medicinal chemistry, this is the primary vector for tuning lipophilicity (LogP) and target affinity.

- Secondary Alcohol (O8): The C8-hydroxyl allows for esterification, ether formation, or oxidation back to the ketone (1-azaspiro[4.5]decan-8-one). It can also be converted to a halide or sulfonate for substitution reactions, although neopentyl-like steric hindrance from the spiro center is minimal due to the para positioning.

Synthetic Methodologies

The synthesis of **1-azaspiro[4.5]decan-8-ol** generally proceeds through the construction of the spiro-ketone (1-azaspiro[4.5]decan-8-one), followed by stereoselective reduction.

Pathway A: Haloaminocyclization (Primary Route)

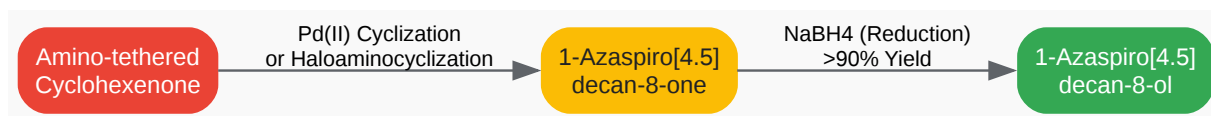
This method builds the pyrrolidine ring onto a pre-existing cyclohexane framework.

- Precursor: 4-substituted cyclohexanone derivatives (e.g., amino-tethered alkenes).
- Cyclization: An iodine-mediated or Pd(II)-catalyzed cyclization of an amino-alkene closes the pyrrolidine ring.
- Result: Formation of the spiro-core, often yielding the ketone or a protected alcohol.

Pathway B: Ketone Reduction (Functionalization)

The immediate precursor, 1-azaspiro[4.5]decan-8-one, is reduced to the alcohol.

- Reagent: Sodium Borohydride (NaBH_4) in Methanol.
- Selectivity: Produces a mixture of diastereomers, typically favoring the trans-alcohol (equatorial OH) due to hydride attack from the less hindered axial face. L-Selectride can be used to invert this selectivity if the axial alcohol is desired.



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Figure 1: Synthetic logic flow from acyclic precursors to the target spiro-alcohol.

Experimental Protocol: Reduction of 1-Azaspiro[4.5]decan-8-one

Objective: Synthesis of trans-**1-azaspiro[4.5]decan-8-ol** from its ketone precursor.

Reagents:

- 1-Azaspiro[4.5]decan-8-one (1.0 eq)
- Sodium Borohydride (
 , 1.5 eq)
- Methanol (anhydrous)
- Dichloromethane (DCM) for extraction

Procedure:

- Dissolution: Dissolve 1-azaspiro[4.5]decan-8-one (10 mmol) in anhydrous Methanol (50 mL) in a round-bottom flask. Cool to 0°C under

atmosphere.
- Reduction: Add

(15 mmol) portion-wise over 15 minutes. (Caution: Gas evolution).
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor conversion by TLC (System: 10% MeOH in DCM + 1%

; Stain: Ninhydrin).
- Quench: Quench reaction with saturated

solution (10 mL). Evaporate Methanol under reduced pressure.

- Workup: Dilute residue with water (20 mL) and extract with DCM (3 x 30 mL).

- Purification: Dry combined organics over

, filter, and concentrate. The crude product is often pure enough for use; otherwise, purify via silica gel chromatography (DCM/MeOH/NH₃ gradient).

Validation:

- ¹H NMR (CDCl₃): Look for the multiplet at 3.5-3.8 ppm corresponding to the CH-OH proton.
- MS (ESI):

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Applications in Drug Discovery

Immunosuppressants (FR901483)

The 1-azaspiro[4.5]decane core is the structural heart of FR901483, a potent immunosuppressant that acts via inhibition of purine biosynthesis. The 8-position (ketone or alcohol) serves as the anchor point for the complex tricyclic ring system found in the final natural product.

Sigma Receptor Ligands

Analogs of this scaffold (specifically 1-oxa-8-azaspiro variants and the carbon isosteres) have shown high affinity for Sigma-1 receptors (

R). The spiro-framework positions the basic nitrogen at an optimal distance from the hydrophobic domain (cyclohexane ring), a key pharmacophore requirement for

R antagonism/agonism, relevant in treating neuropathic pain and neurodegenerative diseases.

mPTP Inhibitors

Derivatives of the spiro-decane system have been identified as inhibitors of the mitochondrial permeability transition pore (mPTP).[1] Inhibition of mPTP opening prevents cell death during ischemia-reperfusion injury (e.g., after a heart attack). The spiro-scaffold provides a rigid template to target the c-subunit of ATP synthase.

References

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- PubChem.1-Azaspiro[4.5]decane Compound Summary. [Link](#)(Note: Refers to regioisomer for property comparison).
- AK Scientific.trans-**1-Azaspiro[4.5]decan-8-ol** hydrochloride MSDS. [Link](#)

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Sources

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- To cite this document: BenchChem. [1-Azaspiro[4.5]decan-8-ol: Technical Guide to Properties and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at:

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